

safety precautions for handling 2-Trifluoromethanesulfinylaniline

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Compound of Interest

Compound Name: 2-Trifluoromethanesulfinylaniline

Cat. No.: B2928082

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An In-depth Technical Guide to the Safe Handling of **2-Trifluoromethanesulfinylaniline**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety precautions and handling procedures for **2-Trifluoromethanesulfinylaniline** (CAS No: 17095-18-0). Given its hazardous properties, strict adherence to these guidelines is crucial to ensure the safety of laboratory personnel and the integrity of research.

Hazard Identification and Classification

2-Trifluoromethanesulfinylaniline is a hazardous chemical that requires careful handling. The primary hazards associated with this compound are summarized below.

GHS Hazard Statements:[1][2]

- H290: May be corrosive to metals.[2]
- H302: Harmful if swallowed.[2]
- H314: Causes severe skin burns and eye damage.[2]
- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]

- H335: May cause respiratory irritation.[1][2]
- H402: Harmful to aquatic life.[2]

Signal Word: Danger[1][2]

The following table summarizes the GHS classification for **2-Trifluoromethanesulfinylaniline**.

Hazard Class	Category	Hazard Statement
Corrosive to Metals	1	H290: May be corrosive to metals[2]
Acute Toxicity, Oral	4	H302: Harmful if swallowed[2]
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage[2]
Serious Eye Damage/Eye Irritation	1	H314: Causes severe skin burns and eye damage[2]
Specific target organ toxicity — single exposure	3, Respiratory system	H335: May cause respiratory irritation[2]
Hazardous to the aquatic environment, short-term (acute)	3	H402: Harmful to aquatic life[2]

Physical and Chemical Properties

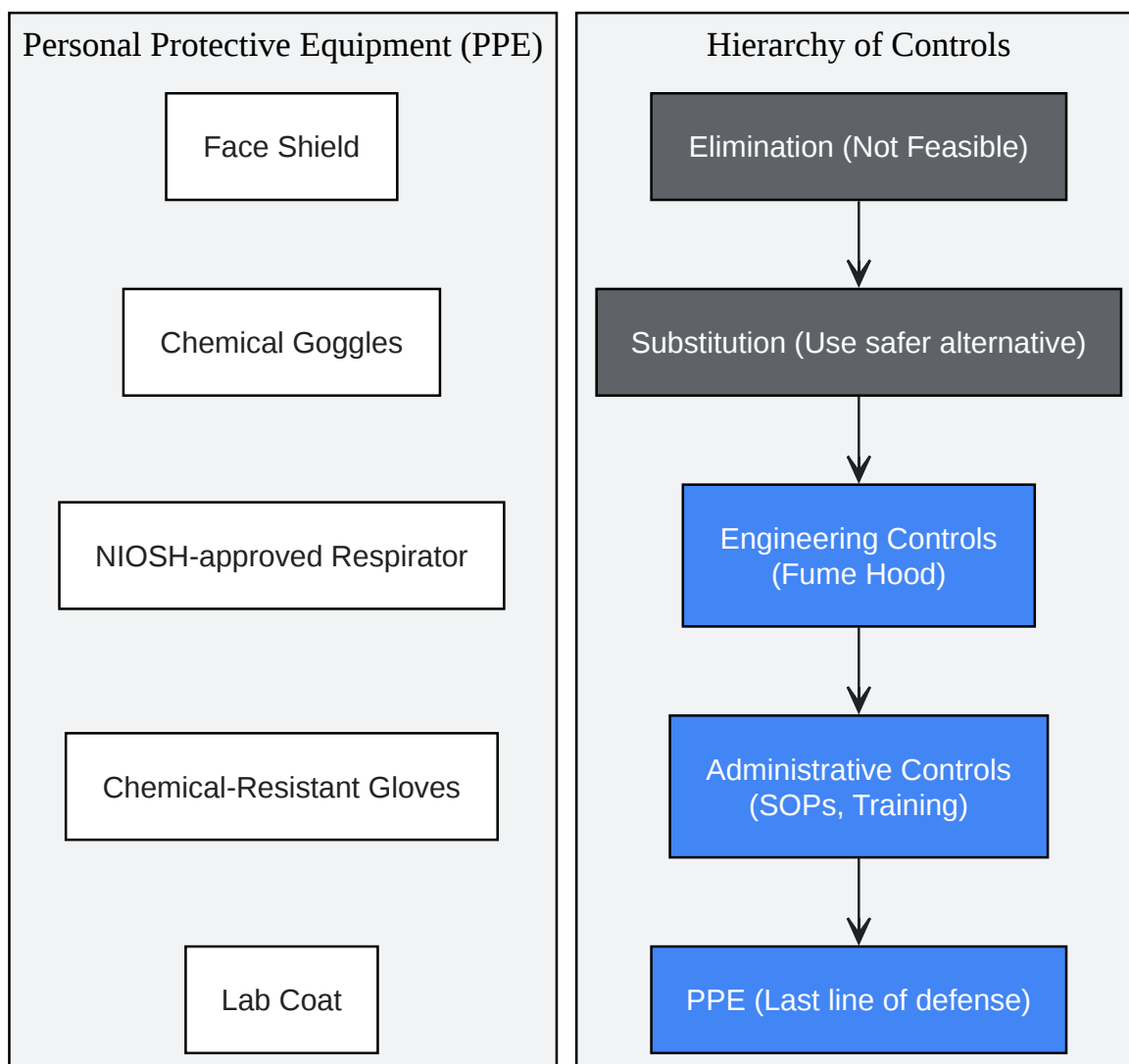
Detailed physical and chemical property data for **2-Trifluoromethanesulfinylaniline** is not widely available. The following table includes available information.

Property	Value
CAS Number	17095-18-0[1]
Molecular Formula	C ₇ H ₆ F ₃ NOS
Appearance	Data not available
Boiling Point	Data not available
Melting Point	Data not available
Flash Point	Data not available
Density	Data not available

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory when handling **2-Trifluoromethanesulfinylaniline** to prevent exposure.[2]

- Eye/Face Protection: Wear chemical safety goggles and a face shield.[2]
- Skin Protection:
 - Wear a flame-retardant lab coat.
 - Use chemically resistant gloves (e.g., nitrile or neoprene). Inspect gloves for tears or holes before each use.
 - Wear closed-toe shoes.
- Respiratory Protection: All work should be conducted in a certified chemical fume hood. If there is a risk of inhalation, a NIOSH-approved respirator with an appropriate cartridge should be used.[2]



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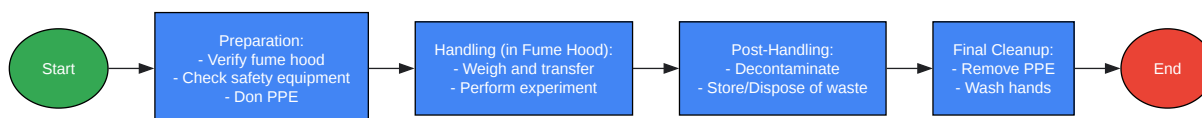
Recommended PPE for handling **2-Trifluoromethanesulfinylaniline**.

Experimental Protocols: Safe Handling Procedure

The following is a general protocol for safely handling **2-Trifluoromethanesulfinylaniline** in a laboratory setting.

- Preparation:
 - Ensure a certified chemical fume hood is available and functioning correctly.

- Have an emergency eyewash station and safety shower readily accessible.
- Prepare all necessary equipment and reagents before handling the compound.
- Ensure a spill kit compatible with corrosive and toxic materials is available.
- Handling:
 - Don all required PPE as outlined in Section 3.
 - Conduct all manipulations of the compound within the fume hood.
 - Avoid inhalation of vapors and direct contact with skin and eyes.^[2]
 - Use compatible labware (e.g., glass, PTFE). Avoid contact with metals.^[2]
 - Weigh and transfer the material carefully to avoid spills.
- Post-Handling:
 - Decontaminate all surfaces and equipment after use.
 - Properly label and store any unused material in a compatible, tightly sealed container.
 - Dispose of all waste (including contaminated PPE) in a designated hazardous waste container.
 - Wash hands thoroughly with soap and water after removing gloves.



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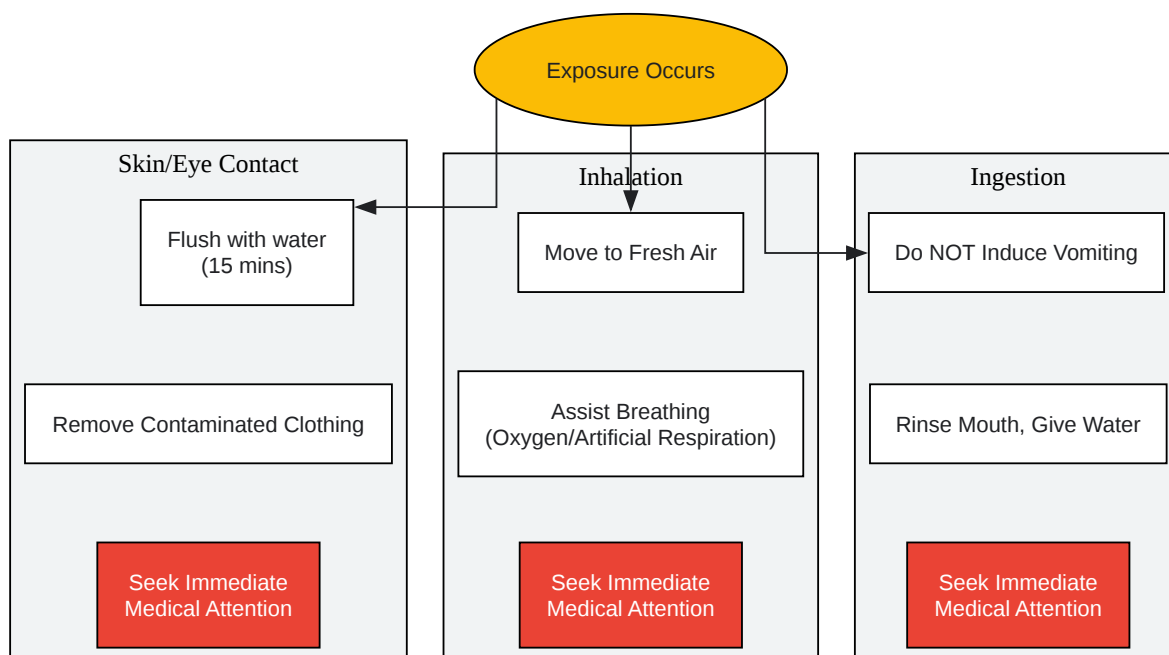
General workflow for safely handling **2-Trifluoromethanesulfinylaniline**.

Emergency Procedures

In case of accidental exposure, follow these procedures immediately.

- Skin Contact:
 - Immediately flush skin with copious amounts of water for at least 15 minutes while removing contaminated clothing.[\[2\]](#)
 - Seek immediate medical attention.[\[2\]](#)
- Eye Contact:
 - Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[2\]](#)
 - Remove contact lenses if present and easy to do.
 - Seek immediate medical attention from an ophthalmologist.[\[2\]](#)
- Inhalation:
 - Move the victim to fresh air.[\[2\]](#)
 - If breathing is difficult, provide oxygen.
 - If breathing has stopped, give artificial respiration.
 - Seek immediate medical attention.[\[2\]](#)
- Ingestion:
 - Do NOT induce vomiting.[\[2\]](#)
 - If the victim is conscious, rinse their mouth with water and have them drink one or two glasses of water.[\[2\]](#)
 - Seek immediate medical attention.[\[2\]](#)

- Spill:
 - Evacuate the area.
 - Wear appropriate PPE, including respiratory protection.
 - Absorb the spill with an inert, non-combustible material (e.g., sand, vermiculite).
 - Collect the absorbed material into a designated hazardous waste container.
 - Ventilate the area and decontaminate the spill site.



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First aid procedures for exposure to **2-Trifluoromethanesulfinylaniline**.

Storage and Disposal

- Storage:
 - Store in a tightly closed, compatible container in a cool, dry, and well-ventilated area.
 - Keep away from incompatible materials such as strong oxidizing agents and metals.[2]
 - Store in a corrosive-resistant container.[2]
- Disposal:
 - Dispose of waste in accordance with all local, state, and federal regulations.
 - Do not dispose of down the drain.[2]
 - Contaminated materials and empty containers should be treated as hazardous waste.

Conclusion

2-Trifluoromethanesulfinylaniline is a hazardous substance that poses significant risks if not handled properly. By understanding its hazards, using appropriate personal protective equipment, following safe handling procedures, and being prepared for emergencies, researchers can minimize the risks associated with this compound. Always consult the Safety Data Sheet (SDS) before use and adhere to all institutional safety guidelines.

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References

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